

In-Depth Technical Guide: Physical Properties of 1,3,3-Trimethylcyclopropene

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Compound of Interest

Compound Name: 1,3,3-Trimethylcyclopropene

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Introduction

1,3,3-Trimethylcyclopropene is a highly strained, cyclic organic compound with the molecular formula C_6H_{10} . Its unique structural features, particularly the presence of a three-membered ring containing a double bond, make it a molecule of significant interest in theoretical and synthetic chemistry. This technical guide provides a comprehensive overview of the known physical and chemical properties of **1,3,3-trimethylcyclopropene**, with a focus on experimental and theoretical data relevant to research and development.

Chemical Identity

A clear identification of **1,3,3-trimethylcyclopropene** is crucial for accurate data retrieval and experimental design.

Identifier	Value
IUPAC Name	1,3,3-Trimethylcyclopropene
CAS Number	3664-56-0
Molecular Formula	C ₆ H ₁₀
Molecular Weight	82.14 g/mol
Canonical SMILES	<chem>CC1=C(C1(C)C)</chem>
InChI	InChI=1S/C6H10/c1-5-4-6(5,2)3/h4H,1-3H3

Physical Properties

Experimental data on the physical properties of **1,3,3-trimethylcyclopropene** is limited in publicly accessible literature. The National Institute of Standards and Technology (NIST) WebBook indicates the availability of phase change data; however, specific values for boiling point and melting point are not readily available.[1][2][3] Commercial suppliers often list these properties as "Not Available." [2] For context, the related isomer, 1,1,2-trimethylcyclopropane, has a reported boiling point of 56 °C and a melting point of -138 °C.[4] Another isomer, 1,2,3-trimethylcyclopropane, has a reported boiling point of 66 °C at 760 mmHg and a density of 0.743 g/cm³. [5] It is important to note that these values are for different isomers and should not be used as substitutes for the physical properties of **1,3,3-trimethylcyclopropene**.

Property	Value	Source
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	

Spectroscopic Data

Detailed experimental spectroscopic data for **1,3,3-trimethylcyclopropene** is not widely available in the searched literature. The NIST WebBook indicates the availability of a mass spectrum for this compound.[1][3] However, experimental ¹H NMR, ¹³C NMR, and IR spectra for

this specific molecule could not be located in the performed searches. For reference, general characteristics of cyclopropane ring systems in various spectroscopic techniques are described in the experimental protocols section.

Chemical Properties and Reactivity

The high ring strain of the cyclopropene moiety dominates the chemical reactivity of **1,3,3-trimethylcyclopropene**, making it susceptible to ring-opening reactions. A significant area of study for this molecule is its photochemical isomerization.

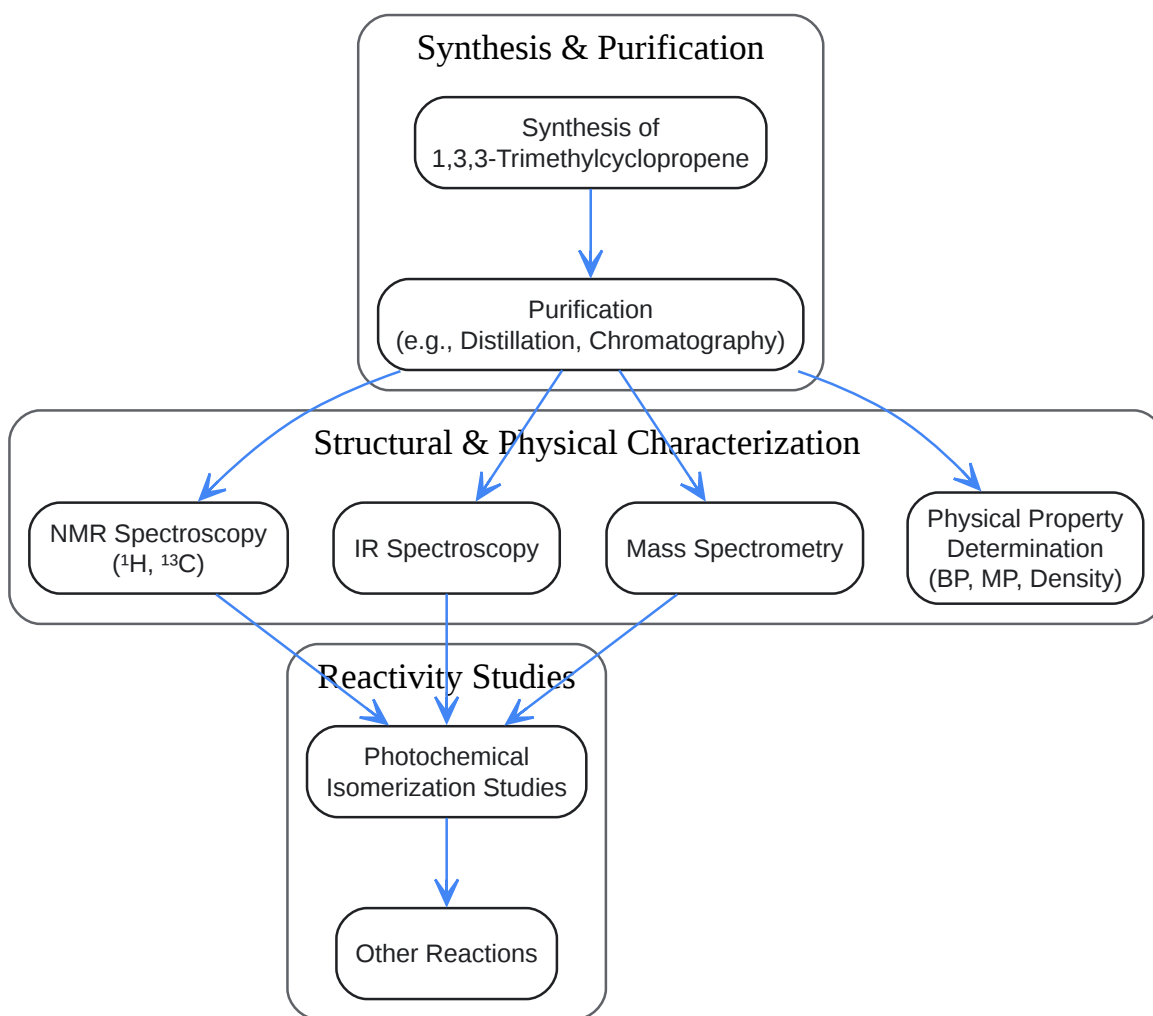
Photochemical Isomerization

Theoretical studies have elucidated the reaction pathway for the photochemical isomerization of **1,3,3-trimethylcyclopropene**.^[6] This process involves the transformation of the reactant into various photoproducts through a series of intermediates and transition states upon exposure to light.

The proposed preferred reaction route is as follows:

Reactant → Franck-Condon Region → Local Minimum → Transition State → Conical Intersection → Local Intermediate → Transition State → Photoproduct^[6]

This complex pathway highlights the intricate electronic and geometric changes the molecule undergoes upon photoexcitation.



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References

- 1. 1,3,3-Trimethylcyclopropene [webbook.nist.gov]
- 2. 1,3,3-Trimethylcyclopropene | CAS#:3664-56-0 | Chemsrce [chemsrc.com]
- 3. 1,3,3-Trimethylcyclopropene [webbook.nist.gov]
- 4. 1,1,2-trimethylcyclopropane [stenutz.eu]
- 5. Page loading... [wap.guidechem.com]
- 6. Photoisomerization Reactions of Cyclopropene and 1,3,3-Trimethylcyclopropene: A Theoretical Study - PubMed [pubmed.ncbi.nlm.nih.gov]
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